

Pharmacological Profile of Pentamidine and its Salts: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentamidine is an aromatic diamidine antimicrobial agent with a broad spectrum of activity against various protozoa and fungi.[1][2] It has been in clinical use since the 1940s and is primarily indicated for the treatment and prophylaxis of Pneumocystis jirovecii pneumonia (PCP), particularly in immunocompromised individuals.[2] Its therapeutic applications also extend to the treatment of trypanosomiasis (African sleeping sickness) and leishmaniasis.[3] This technical guide provides a comprehensive overview of the pharmacological profile of pentamidine and its salts, with a focus on its mechanism of action, pharmacokinetics, pharmacodynamics, clinical efficacy, and toxicological properties.

Pentamidine is commercially available as pentamidine isethionate, a white or almost white, crystalline powder that is freely soluble in water.[1][3] Historically, pentamidine mesylate was also used, but its production has been discontinued.[4] This guide will primarily focus on the isethionate salt while providing comparative information where available.

Physicochemical Properties of Pentamidine and its Salts

Pentamidine base has a molecular weight of 340.4 g/mol .[5] The isethionate and mesylate salts are formed by reacting the basic pentamidine molecule with isethionic acid and



methanesulfonic acid, respectively. The physicochemical properties of these forms are summarized in the table below.

Property	Pentamidine Base	Pentamidine Isethionate	Pentamidine Mesylate
Molecular Formula	C19H24N4O2	C23H36N4O10S2	C21H32N4O8S2
Molecular Weight	340.4 g/mol [5]	592.7 g/mol [6]	532.6 g/mol [7]
Appearance	Colorless plates[5]	White or almost white crystalline powder[1]	Not readily available
Melting Point	186 °C (decomposes) [3][5]	188-194 °C	Not readily available
Solubility	Not readily available	Freely soluble in water, sparingly soluble in ethanol[1]	Not readily available
pH (5% aqueous solution)	Not applicable	4.5-6.5[1][6]	Not readily available
Stability	Not readily available	Hygroscopic; aqueous solutions can deteriorate upon storage; stable as a solid when protected from light[1][8]	Not readily available

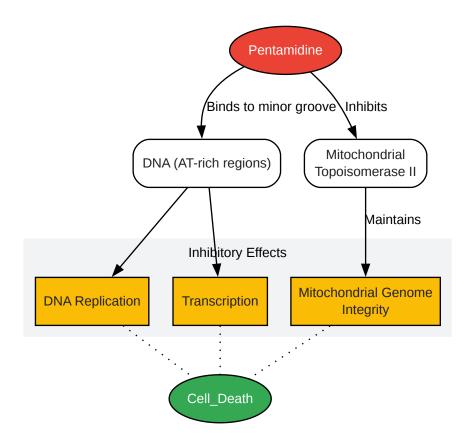
Pharmacodynamics: Mechanism of Action

The precise mechanism of action of pentamidine is not fully elucidated but is understood to be multifactorial, involving interference with several vital cellular processes in susceptible organisms.[3]

Interaction with Nucleic Acids and Topoisomerase Inhibition



Pentamidine is a DNA minor groove binding agent, showing a preference for AT-rich sequences.[9] This interaction is thought to interfere with DNA replication and transcription.[10] Furthermore, pentamidine has been shown to inhibit topoisomerase enzymes in the mitochondria of Pneumocystis jirovecii and Trypanosoma species.[3] By inhibiting type II topoisomerase, pentamidine can lead to the breakage and disorganization of the mitochondrial genome.[3]



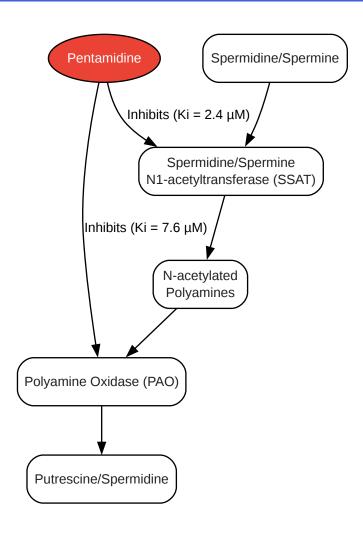
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Caption: Pentamidine's inhibitory action on DNA replication and transcription.

Inhibition of Polyamine Biosynthesis

Polyamines are essential for cell growth and differentiation. Pentamidine has been shown to be a potent competitive inhibitor of spermidine/spermine N1-acetyltransferase (SSAT) and polyamine oxidase (PAO), key enzymes in the polyamine back-conversion pathway.[10][11] It also inhibits S-adenosylmethionine decarboxylase, another crucial enzyme in polyamine synthesis.[10] By disrupting polyamine homeostasis, pentamidine impairs the parasite's ability to stabilize nucleic acids and proteins.[10]





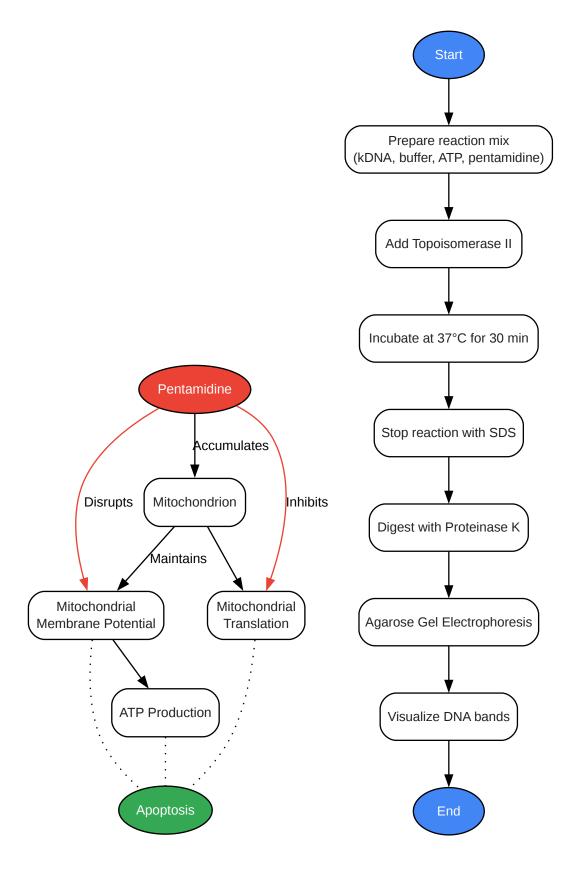
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Caption: Inhibition of the polyamine back-conversion pathway by pentamidine.

Disruption of Mitochondrial Function

Pentamidine can accumulate in the mitochondria of susceptible organisms, leading to a collapse of the mitochondrial membrane potential.[12] This disruption of mitochondrial function inhibits ATP production and can trigger apoptosis-like cell death.[10][13] Pentamidine is also a potent and specific inhibitor of mitochondrial translation.[12]





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References

- 1. Pentamidine isethionate Analytical Chemistry Chongqing Chemdad Co. , Ltd [chemdad.com]
- 2. Pentamidine StatPearls NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. Pentamidine Wikipedia [en.wikipedia.org]
- 4. researchgate.net [researchgate.net]
- 5. Pentamidine | C19H24N4O2 | CID 4735 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Pentamidine Isethionate | C23H36N4O10S2 | CID 8813 PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Pentamidine Mesylate | C21H32N4O8S2 | CID 72196 PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. chemicalbook.com [chemicalbook.com]
- 9. Intrapulmonary and systemic pharmacokinetics of aerosolized pentamidine used for prophylaxis of pneumocystis carinii pneumonia in patients infected with the human immunodeficiency virus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Inhibition of enzymes of polyamine back-conversion by pentamidine and berenil PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Inhibitors of polyamine metabolism: review article PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Pentamidine inhibits mitochondrial intron splicing and translation in Saccharomyces cerevisiae PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
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